

Application Note: Thermopsine Administration for In Vivo Animal Studies

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Compound of Interest

Compound Name: *Thermopsine*

CAS No.: 486-90-8

Cat. No.: B1682252

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Introduction & Pharmacological Context

Thermopsine is a tetracyclic quinolizidine alkaloid primarily isolated from the seeds and herb of *Thermopsis lanceolata* (Fabaceae). Structurally, it is an isomer of anagyrine and shares the -pyridone ring system characteristic of cytisine.^[1]

While cytisine is well-characterized as a partial agonist of

nicotinic acetylcholine receptors (nAChRs), **thermopsine** remains a niche compound in pharmacological research. Its structural rigidity implies high potency and specificity, yet it carries a narrow therapeutic index typical of this alkaloid class.

Mechanism of Action (MoA): **Thermopsine** acts primarily as a modulator of nicotinic acetylcholine receptors. Like its analogs, it stimulates respiratory centers and autonomic ganglia but can induce respiratory paralysis at toxic doses. Researchers investigating **thermopsine** are typically exploring:

- Respiratory Stimulation: Potential reversal of opioid-induced respiratory depression.

- Cognitive Modulation: nAChR-mediated enhancement of memory/attention.
- Insecticidal/Antiviral Properties: Secondary agricultural applications.



*Critical Warning: **Thermopsine** is isomeric with anagyrine, a known teratogen (cause of "crooked calf disease"). Strict exclusion of pregnant animals is mandatory unless teratogenicity is the specific endpoint.*

Pre-Formulation & Vehicle Selection

Thermopsine is lipophilic in its free base form but water-soluble as a salt. The choice of vehicle determines bioavailability and toxicity profile.

Solubility Profile

- Free Base: Poorly soluble in neutral water; soluble in Ethanol, DMSO, Chloroform.
- Salt Form (Hydrochloride/Sulfate): Soluble in water/saline.

Recommended Vehicle Protocols

Method A: Acid-Base Conversion (Preferred for IV/IP)

This method converts the lipophilic free base into a water-soluble salt in situ, avoiding organic co-solvents which can confound neurological data.

- Weigh the required mass of **Thermopsine** free base.
- Dissolve in a minimal volume of 0.1 M HCl (e.g., 2% of final volume). Vortex until clear.
- Slowly add 0.9% Sterile Saline to reach ~90% of final volume.
- Adjust pH to 6.0–7.4 using 0.1 M NaOH. Caution: Precipitate may form if pH > 8.0.

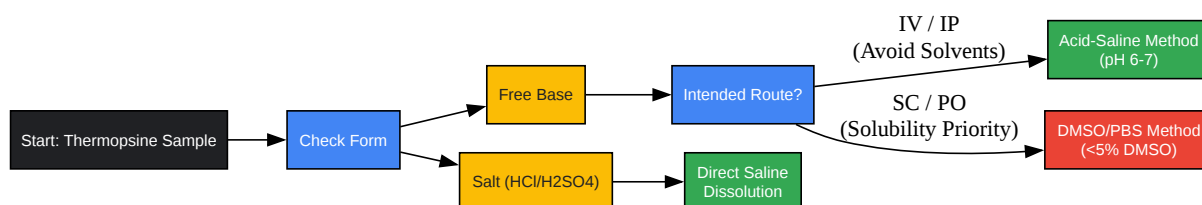
- Bring to final volume with saline.
- Filter sterilize (0.22 m).

Method B: Co-Solvent Formulation (Preferred for SC/PO)

Use this if pH adjustment is difficult or if compound stability is pH-sensitive.

- Dissolve **Thermopsine** in 100% DMSO (Stock Concentration: 50–100 mg/mL).
- Dilute slowly into warm PBS or 0.5% Methylcellulose (for oral gavage).
- Final Composition: <5% DMSO / 95% Aqueous Phase.

Formulation Decision Tree (Graphviz)



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Caption: Logical flow for selecting the appropriate vehicle based on chemical form and administration route.

Dosing Strategy & Safety Margins

Since specific LD50 data for pure **Thermopsine** is sparse in public literature, researchers must assume it shares the toxicity profile of Cytisine and Anagyrine.

Reference Toxicity Data (Analog Extrapolation):

- Cytisine (Mouse, Oral LD50): ~101 mg/kg.

- Cytisine (Mouse, IV LD50): ~1.7 mg/kg.
- Anagryne: Teratogenic effects at non-lethal doses.

Dose Escalation Protocol (Pilot Study)

Before therapeutic efficacy studies, perform a "Up-and-Down" limit test to establish the Maximum Tolerated Dose (MTD).

Group	Dose (mg/kg, IP)	Rationale	Stop Criteria
A (Sentinel)	0.1	1/100th of est. LD50 (Cytisine IV basis)	No effect
B	0.5	Conservative active dose	Mild tremors
C	1.5	Likely therapeutic window (nAChR)	Respiratory distress
D	5.0	High dose (Approaching toxicity?)	Convulsions/Death

- Dosing Volume: 10 mL/kg (Mice), 5 mL/kg (Rats).
- Frequency: Single bolus for PK; b.i.d. (twice daily) for chronic efficacy (half-life of quinolizidines is typically 2–4 hours).

Experimental Workflow

This self-validating workflow ensures data integrity from baseline to necropsy.

Step-by-Step Protocol

1. Baseline Assessment (T minus 24h):

- Record body weight, coat condition, and baseline respiratory rate.

- Acclimate animals to handling to prevent stress-induced hyperthermia (which confounds nAChR data).

2. Administration (T=0):

- Restrain animal securely.
- Inject formulated **Thermopsine** (IP/SC preferred for first studies).
- Validation: Record exact time and volume.

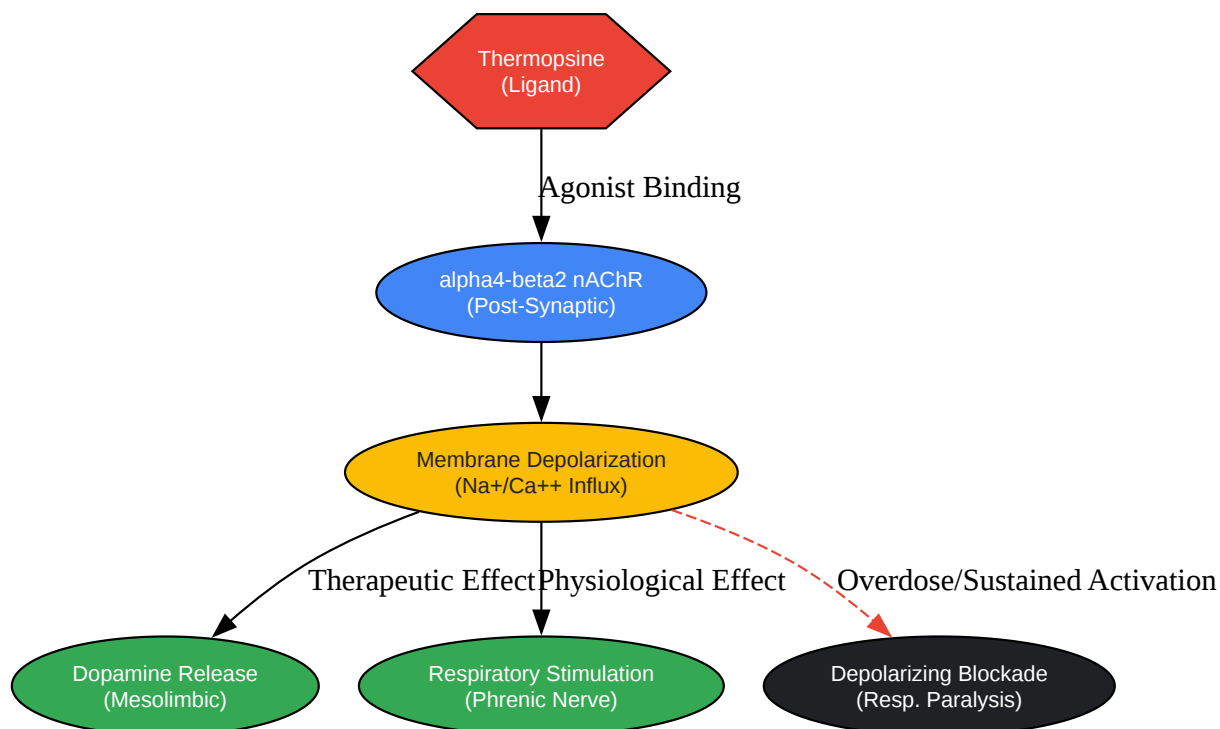
3. Acute Monitoring (T=0 to T+4h):

- 0-30 min: Continuous observation for Nicotinic Signs:
 - Straub tail (tail erection).
 - Tremors or fasciculations.
 - Splayed gait.
 - Respiratory rate changes (Tachypnea followed by bradypnea indicates toxicity).
- Score Severity: Use a Modified Irwin Scale (0=Normal, 5=Severe/Convulsions).

4. Pharmacokinetic Sampling (Satellite Group):

- Blood collection at: 15 min, 1h, 4h, 8h, 24h.
- Plasma anticoagulant: Heparin or EDTA.
- Bioanalysis: LC-MS/MS (MRM transition likely similar to Cytisine: m/z 191 > 148, but optimize for **Thermopsine** m/z ~244).

Mechanism & Signaling Diagram (Graphviz)



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Caption: **Thermopsine** acts as a nAChR agonist, driving dopamine release and respiration.[2]
[3][4][5][6][7][8][9] Overdose leads to depolarizing blockade.

Troubleshooting & FAQ

Observation	Probable Cause	Corrective Action
Precipitation in Syringe	pH > 7.4 or "Salting out" effect.	Lower pH to 6.5; reduce saline concentration (use 0.45% saline).
Immediate Seizures	Accidental IV hit during IP injection.	Aspirate before injecting; reduce dose by 50%.
Inconsistent Behavior	Photodegradation of alkaloid.	Store stock solution in amber vials; prepare fresh daily.
No Effect	High first-pass metabolism (Oral).	Switch to IP/SC to verify potency; increase PO dose by 2-5x.

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 - (Related alkaloid profile study).
- Vehicle & Formulation
 - Administration of Substances to Laboratory Animals: Vehicle Selection. (NIH/OLAW).

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